

A Comparative Analysis of Isolan and Neonicotinoids for Aphid Control

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Compound of Interest

Compound Name: *Isolan*

Cat. No.: *B1672246*

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This guide provides an objective comparison of the carbamate insecticide **Isolan** and the neonicotinoid class of insecticides for the control of aphids. The information presented is based on available scientific literature and databases. It should be noted that **Isolan** is an older insecticide that is no longer registered for use in the United States and is not approved in the European Union, making recent comparative experimental data scarce.[1][2] This guide, therefore, contrasts the well-documented performance and characteristics of neonicotinoids with the available information on **Isolan** and the broader carbamate class to which it belongs.

Overview and Chemical Identity

Isolan, chemically known as 1-isopropyl-3-methyl-5-pyrazolyldimethylcarbamate, is a carbamate insecticide.[1] Carbamates were widely used for pest control in agriculture and other sectors.[3] Neonicotinoids are a newer class of insecticides, chemically similar to nicotine, and have become the most widely used insecticides globally.[4]

Feature	Isolan	Neonicotinoids
Chemical Class	Carbamate	Neonicotinoid
Chemical Name	1-isopropyl-3-methyl-5-pyrazolyldimethylcarbamate	Examples: Imidacloprid, Thiamethoxam, Clothianidin
Synonyms/Codes	G-23611, ENT 19,060	Various trade names
Systemic Activity	Yes[2]	Yes[4]

Mode of Action

The fundamental difference between **Isolan** and neonicotinoids lies in their molecular targets within the insect's nervous system.

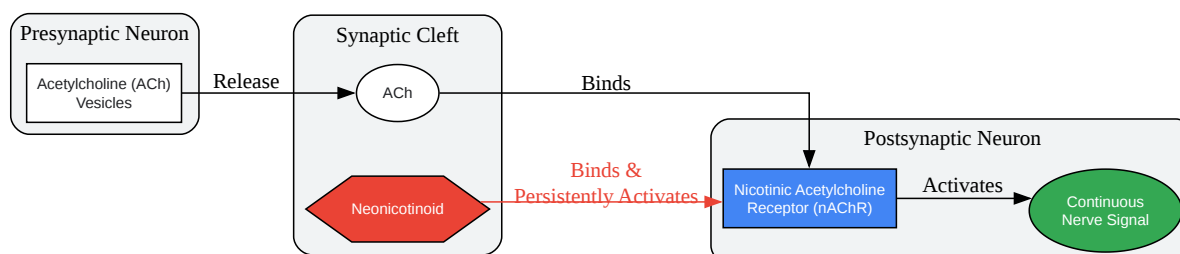
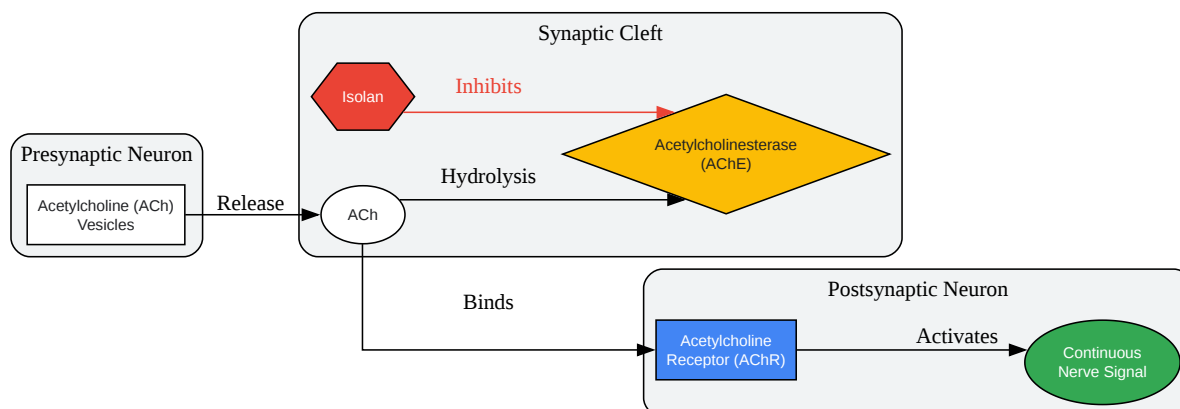
Isolan (Carbamate): **Isolan** acts as an acetylcholinesterase (AChE) inhibitor.[2]

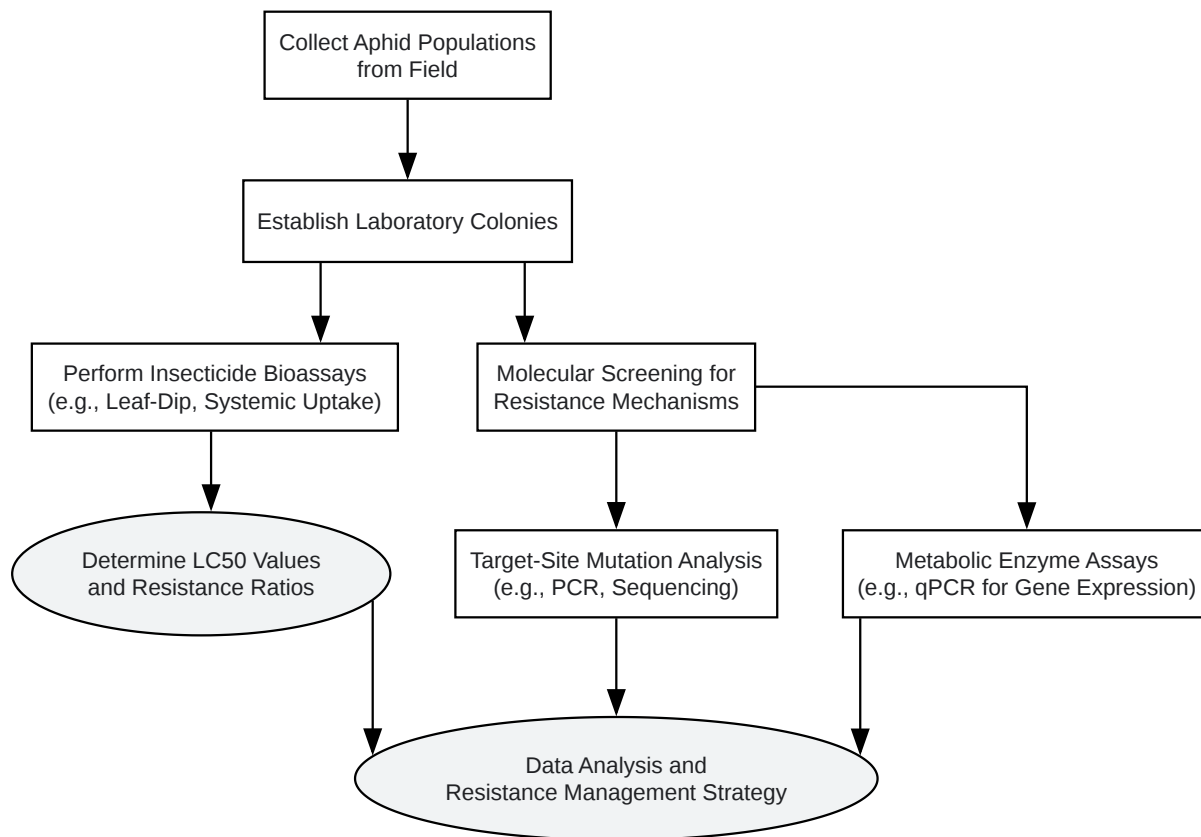
Acetylcholinesterase is a critical enzyme that breaks down the neurotransmitter acetylcholine (ACh) in the synaptic cleft. By inhibiting AChE, **Isolan** causes an accumulation of ACh, leading to continuous nerve stimulation, paralysis, and eventual death of the insect.[5]

Neonicotinoids: Neonicotinoids are agonists of the nicotinic acetylcholine receptor (nAChR).[6]

They bind to and activate these receptors, mimicking the action of acetylcholine. However, unlike ACh, neonicotinoids are not readily broken down by AChE, leading to persistent receptor activation, overstimulation of the nervous system, paralysis, and death.[7]

Diagram: Signaling Pathway of **Isolan** (Carbamate)





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